

# Monobutyl Fumarate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Monobutyl fumarate*

CAS No.: 16062-88-7

Cat. No.: B098557

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This guide provides an in-depth exploration of the physical and chemical properties of **monobutyl fumarate**, a molecule of significant interest in polymer chemistry and as a potential pharmaceutical intermediate. This document is intended for researchers, scientists, and professionals in drug development and material science, offering a blend of theoretical knowledge and practical insights.

## Introduction: The Significance of Monobutyl Fumarate

**Monobutyl fumarate**, the monoester of fumaric acid and n-butanol, is a versatile  $\alpha,\beta$ -unsaturated carbonyl compound. Its structure, featuring a reactive double bond and a carboxylic acid moiety, makes it a valuable precursor in various chemical syntheses. The presence of both an ester and a carboxylic acid group imparts a unique balance of hydrophilic and lipophilic properties, influencing its reactivity and potential applications.

Fumaric acid esters, in general, have garnered considerable attention for their biological activities, including immunomodulatory and neuroprotective effects.[1] While dimethyl fumarate is a well-established therapeutic agent, the investigation of other fumarate esters, such as **monobutyl fumarate**, is an active area of research.[2] In the realm of material science, the incorporation of fumarate units into polymers can enhance properties like thermal stability and biocompatibility.[3][4] This guide aims to provide a comprehensive understanding of the

fundamental physicochemical characteristics of **monobutyl fumarate**, which is crucial for its effective utilization in these fields.

## Physicochemical Properties

A thorough understanding of the physical and chemical properties of **monobutyl fumarate** is essential for its handling, characterization, and application. The following sections detail its key identifiers and physicochemical parameters.

### Chemical Identifiers

Identifier	Value	Source
IUPAC Name	(2E)-4-Butoxy-4-oxobut-2-enoic acid	[5]
CAS Number	16062-88-7	[5]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	[5]
Molecular Weight	172.18 g/mol	[5]
InChI Key	UTOVMEACOLCUCK-SNAWJCMRSA-N	[5]
SMILES	<chem>CCCCOC(=O)/C=C/C(=O)O</chem>	[5]

### Tabulated Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **monobutyl fumarate**. It is important to note that while some of these values are experimentally determined, others are computed predictions and should be considered as such.

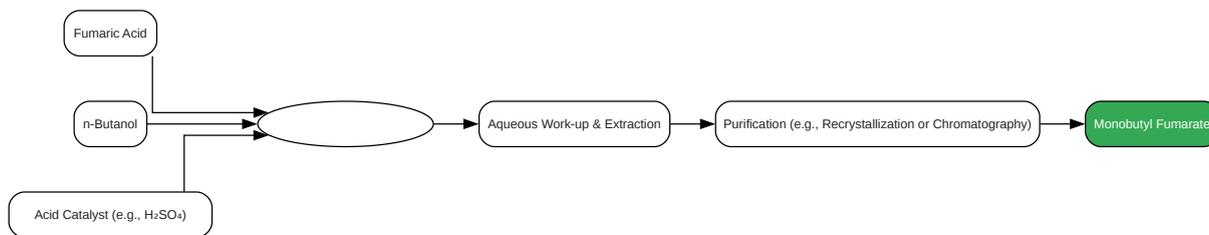
Property	Value	Remarks	Source
Appearance	Solid powder	[5]	
Boiling Point	289.1 °C at 760 mmHg	Predicted	LookChem
Density	1.13 g/cm <sup>3</sup>	Predicted	LookChem
Solubility	Soluble in DMSO	[5]	
pKa	~3.0 - 4.5	Estimated based on fumaric acid (pKa1 ~3.03, pKa2 ~4.44)	[6]
LogP	1.1	Computed	PubChem
Hydrogen Bond Donors	1	PubChem	
Hydrogen Bond Acceptors	4	PubChem	
Rotatable Bonds	6	PubChem	

## Synthesis of Monobutyl Fumarate

**Monobutyl fumarate** is typically synthesized through the esterification of fumaric acid with n-butanol. This reaction is generally acid-catalyzed. An alternative approach involves the isomerization of monobutyl maleate, which can be prepared from maleic anhydride and n-butanol.

## Synthesis Workflow

The synthesis via esterification of fumaric acid is a common and straightforward method. The general workflow is depicted below.



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Caption: General workflow for the synthesis of **monobutyl fumarate**.

## Experimental Protocol: Esterification of Fumaric Acid

This protocol describes a laboratory-scale synthesis of **monobutyl fumarate**.

Materials:

- Fumaric acid
- n-Butanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, etc.)

- Heating mantle and magnetic stirrer

#### Procedure:

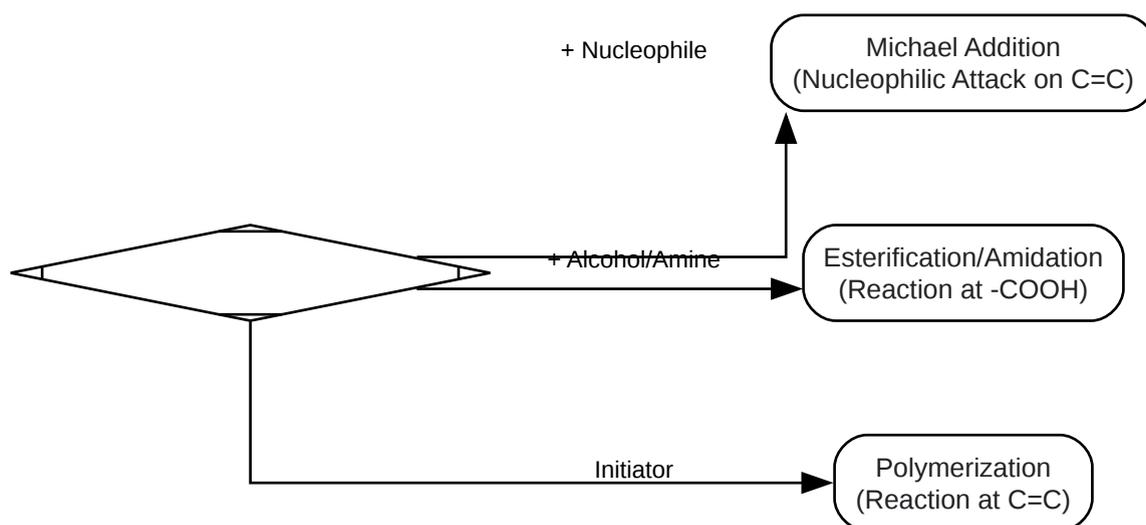
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine fumaric acid (1 equivalent) and an excess of n-butanol (e.g., 5-10 equivalents).
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 equivalents) to the reaction mixture.
- **Heating:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Work-up:** After the reaction is complete (typically several hours), allow the mixture to cool to room temperature.
- **Solvent Removal:** Remove the excess n-butanol under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the residue in an organic solvent (e.g., diethyl ether) and transfer it to a separatory funnel.
- **Washing:** Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **monobutyl fumarate** by recrystallization from a suitable solvent system or by column chromatography on silica gel.

## Reactivity and Stability

### Reactivity Profile

The chemical reactivity of **monobutyl fumarate** is dominated by two key functional groups: the electrophilic carbon-carbon double bond and the carboxylic acid group.

- **Michael Addition:** The electron-withdrawing nature of the adjacent ester and carboxylic acid groups activates the double bond for nucleophilic attack via a Michael addition mechanism. This reactivity is fundamental to many of its potential applications, including polymer synthesis and biological interactions. Common nucleophiles that can react with **monobutyl fumarate** include thiols (e.g., cysteine residues in proteins), amines, and carbanions.
- **Esterification/Amidation:** The carboxylic acid moiety can undergo standard reactions such as esterification with alcohols or amidation with amines to form the corresponding diesters or amide-esters.
- **Polymerization:** The double bond can participate in free-radical or other polymerization reactions, leading to the formation of fumarate-based polymers.[3]



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## Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Synthesis of Poly\(Propylene Fumarate\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. US2894982A - Preparation of diesters of fumaric acid - Google Patents \[patents.google.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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